

A Technical Guide to Commercial Deuterated Leukotriene Standards for Researchers

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Compound of Interest

Compound Name: *Leukotriene C4-d5*

Cat. No.: *B564337*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available deuterated leukotriene standards, essential tools for the accurate quantification of leukotrienes in biological matrices. This document details the offerings from leading commercial suppliers, presents quantitative data in a comparative format, and provides detailed experimental protocols for their use in liquid chromatography-mass spectrometry (LC-MS/MS) applications. Furthermore, signaling pathways and experimental workflows are visualized to facilitate a deeper understanding of leukotriene analysis.

Introduction to Deuterated Leukotriene Standards

Leukotrienes are potent inflammatory lipid mediators derived from arachidonic acid via the 5-lipoxygenase (5-LOX) pathway.^{[1][2][3]} They are key players in a variety of physiological and pathological processes, including asthma, allergic rhinitis, and cardiovascular diseases.^{[4][5]} Accurate and precise quantification of these molecules in biological samples such as plasma, urine, and cell culture supernatants is crucial for understanding their roles in health and disease.

Deuterated leukotriene standards are stable isotope-labeled analogs of endogenous leukotrienes. They serve as ideal internal standards in mass spectrometry-based quantification assays. By incorporating deuterium atoms, the mass of the molecule is increased, allowing it to be distinguished from its endogenous, non-labeled counterpart by the mass spectrometer. Since the deuterated standard is chemically identical to the analyte, it co-elutes during

chromatography and experiences similar ionization effects and extraction losses. This allows for the correction of analytical variability, leading to highly accurate and reproducible quantification.

Commercial Suppliers and Product Specifications

Several reputable suppliers offer a range of deuterated leukotriene standards. The following tables summarize the key quantitative data for products from prominent vendors in the field.

Cayman Chemical

Cayman Chemical is a major supplier of a wide variety of deuterated leukotriene standards, offering high purity and well-characterized products.

Product Name	Catalog Number	Deuterium Label	Isotopic Purity	Formulation	Storage Temperature
Leukotriene A4-d5 methyl ester	10007246	d5	≥99% deuterated forms (d1-d5)	A solution in hexane containing 1% triethylamine	-80°C
Leukotriene B4-d4	320110	d4	≥99% deuterated forms (d1-d4)	A solution in acetonitrile	-80°C
Leukotriene C4-d5	10006198	d5	≥99% deuterated forms (d1-d5)	A solution in ethanol	-80°C
Leukotriene D4-d5	10006199	d5	≥99% deuterated forms (d1-d5)	A solution in ethanol	-80°C
Leukotriene E4-d5	10007858	d5	≥99% deuterated forms (d1-d5)	A solution in ethanol	-80°C

Data sourced from the Cayman Chemical website.

Santa Cruz Biotechnology

Santa Cruz Biotechnology provides a selection of deuterated leukotriene standards suitable for various research applications.

Product Name	Catalog Number	Deuterium Label	Isotopic Purity	Formulation	Storage Temperature
Leukotriene B4-d4	sc-211833	d4	Not specified	A solution in acetonitrile	-80°C
Leukotriene C4-d5	sc-211834	d5	Not specified	A solution in ethanol	-80°C
Leukotriene D4-d5	sc-211835	d5	Not specified	A solution in ethanol	-80°C
Leukotriene E4-d5	sc-211836	d5	Not specified	A solution in ethanol	-80°C

Data sourced from the Santa Cruz Biotechnology website. Isotopic purity is not always explicitly stated and may require inquiry with the supplier.

MedChemExpress

MedChemExpress offers a portfolio of deuterated leukotriene standards for research use.

Product Name	Catalog Number	Deuterium Label	Purity	Formulation	Storage Temperature
Leukotriene C4-d5	HY-113446S	d5	97.9%	Solution	-20°C for 2 years
Leukotriene D4-d5	HY-113456S	d5	98.4%	A solution in ethanol	-20°C
Leukotriene C4-d5 methyl ester	HY-113446S1	d5	Not specified	Solution	-20°C

Data sourced from the MedChemExpress website.

Toronto Research Chemicals

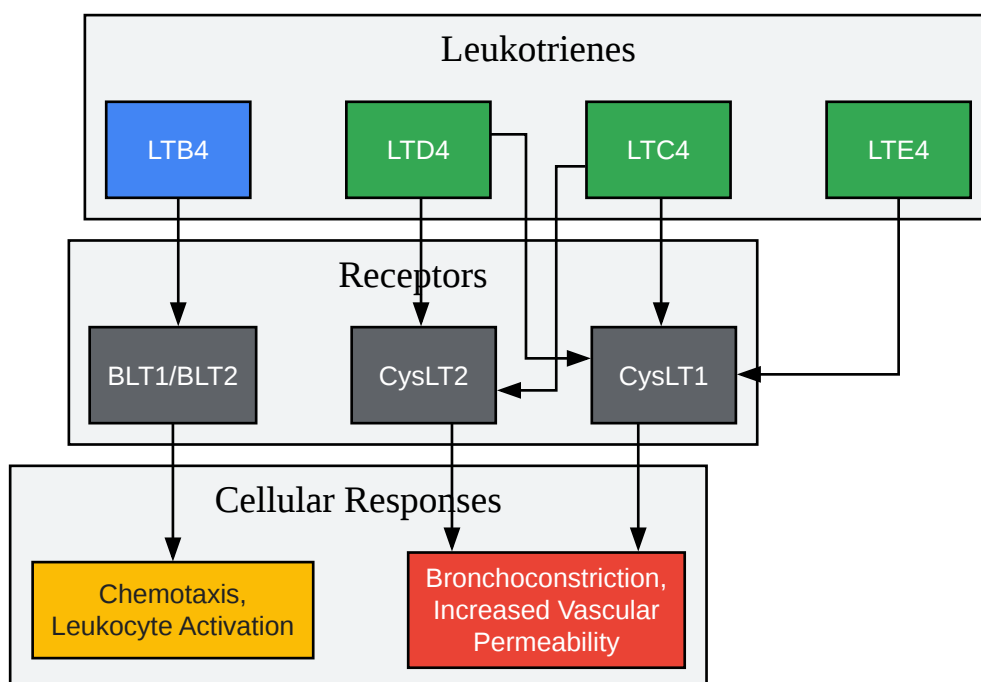
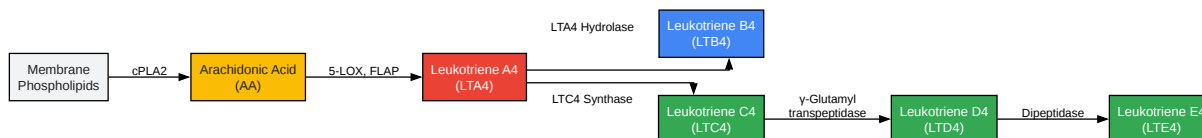
Toronto Research Chemicals specializes in the synthesis of complex organic chemicals, including a range of stable isotope-labeled compounds.

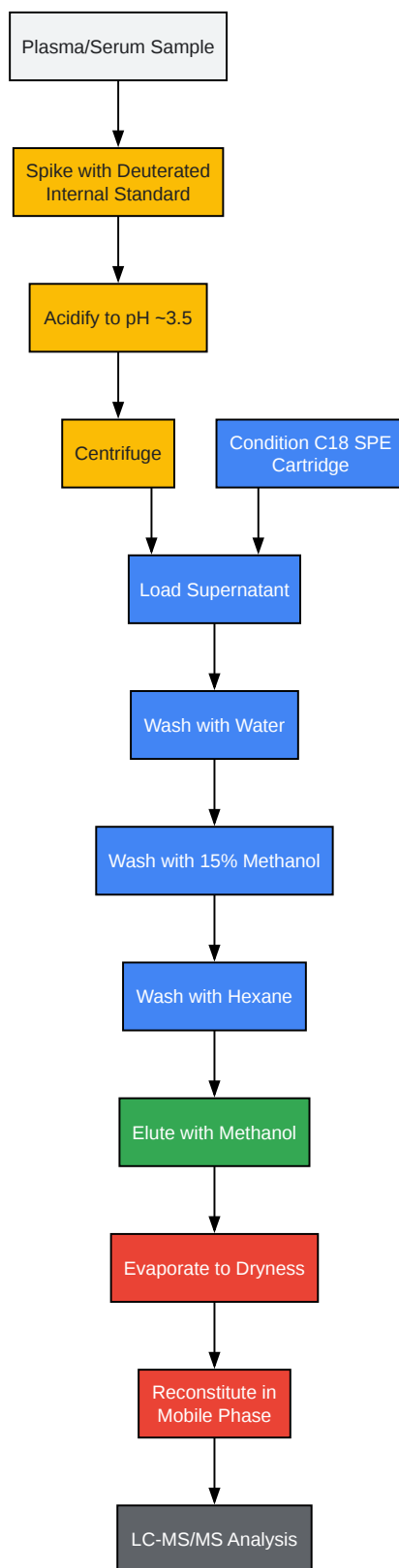
Product Name	Catalog Number	Deuterium Label	Isotopic Purity	Formulation	Storage Temperature
Leukotriene B4-d4	L468957	d4	Not specified	Not specified	-20°C
Leukotriene C4-d5	L469002	d5	Not specified	Not specified	-20°C
Leukotriene D4-d5	L469057	d5	Not specified	Not specified	-20°C
Leukotriene E4-d5	L469107	d5	Not specified	Not specified	-20°C

Data sourced from the Toronto Research Chemicals website. Detailed specifications may require direct inquiry.

Leukotriene Biosynthesis and Signaling Pathways

Understanding the biosynthesis and signaling of leukotrienes is fundamental to their study. The following diagrams illustrate these complex pathways.





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